

Standard Operating Procedure & PPE Guide: Handling 4-(N-(m-Tolyl)carbamoyl)morpholine

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Compound of Interest

Compound Name:	4-(N-(M-Tolyl)carbamoyl)morpholine
CAS No.:	13606-73-0
Cat. No.:	B5832538

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4-(N-(m-Tolyl)carbamoyl)morpholine (CAS: 13606-73-0) is a synthetic organic amide utilized in advanced drug development and chemical research. According to its standardized hazard profile, this compound presents an Acute Oral Toxicity hazard (H302: Harmful if swallowed)[1]. Because it is a lipophilic morpholine derivative, it can be readily absorbed through compromised dermal barriers or mucous membranes, especially when solubilized in organic solvents like Dimethyl Sulfoxide (DMSO).

This guide provides authoritative, step-by-step protocols for the safe handling, solubilization, and disposal of this compound, ensuring your laboratory operations are both scientifically rigorous and strictly compliant with leading safety standards.

Mechanistic Rationale for PPE Selection

Safety protocols are only effective when the physical chemistry of the hazard is understood. The following Personal Protective Equipment (PPE) is strictly required based on the compound's properties:

- **Hand Protection (Nitrile Gloves):** As an organic amide, **4-(N-(m-tolyl)carbamoyl)morpholine** can permeate standard latex. Nitrile gloves provide a superior steric barrier against the compound and the polar aprotic solvents (e.g., DMSO, DMF) typically used to dissolve it.
- **Eye Protection (Safety Goggles):** To prevent ocular exposure to aerosolized micro-particulates during the weighing process, ANSI Z87.1 compliant unvented safety goggles must be worn.
- **Body Protection (Lab Coat):** A standard cotton or flame-retardant (FR) lab coat prevents particulate accumulation on street clothes, mitigating the risk of secondary oral ingestion.
- **Engineering Controls (Fume Hood):** All active handling must occur within a certified chemical fume hood. To ensure the capture of airborne particulates, the hood must maintain an average face velocity of 80–120 feet per minute (fpm), in accordance with the ANSI/ASSP Z9.5-2022 standard for laboratory ventilation[2].

Quantitative PPE Specifications

PPE Category	Required Specification	Mechanistic Purpose / Justification
Gloves	100% Nitrile, ≥ 0.12 mm thickness	Prevents dermal absorption; resists permeation by polar aprotic solvents (DMSO/DMF).
Eye Wear	ANSI Z87.1 Unvented Goggles	Blocks aerosolized powder from contacting ocular mucous membranes.
Lab Coat	100% Cotton or Nomex (FR)	Acts as a physical barrier against particulate settling on personal clothing.
Respirator	N95 or P100 (If outside hood)	Filters >95% of airborne particulates during spill response or ventilation failure.
Fume Hood	Face Velocity: 80–120 fpm	Captures and exhausts aerosolized dust, validating the ANSI/ASSP Z9.5 standard[3].

Self-Validating Operational Workflow

To ensure a self-validating system, every step of this protocol includes a verification check before proceeding to the next phase. This methodology aligns with the safety frameworks outlined in *Prudent Practices in the Laboratory*[4].

Step 1: Pre-Operation Setup & Validation

- **Verify Airflow:** Check the digital monitor on the chemical fume hood. Do not proceed unless the face velocity reads between 80 and 120 fpm[3]. (Self-validation: Tape a small piece of tissue to the bottom of the sash; it should pull gently and consistently inward).
- **Inspect PPE:** Don your lab coat and safety goggles. Put on a pair of nitrile gloves and inspect them for micro-tears by trapping air in the glove and applying light pressure.

- **Clear Workspace:** Remove incompatible chemicals (e.g., strong oxidizers or acids) from the fume hood to prevent cross-contamination.

Step 2: Active Handling & Weighing

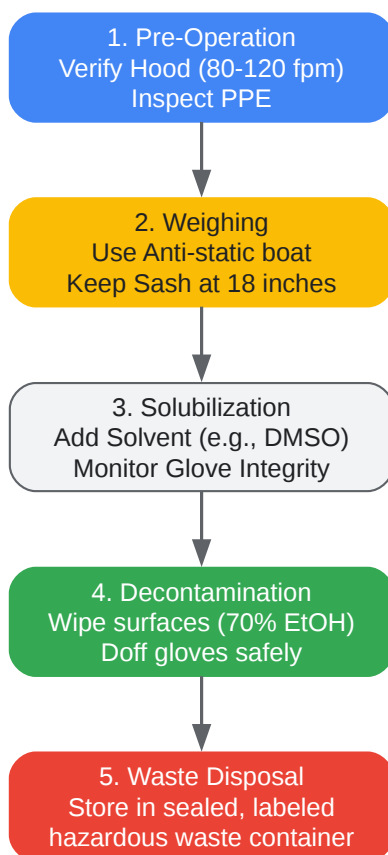
- **Prepare Equipment:** Place a calibrated analytical balance inside the fume hood. Use an anti-static weighing boat to prevent the lipophilic powder from dispersing due to static charge.
- **Transfer Compound:** Keep the fume hood sash at the designated safe operating height (typically 18 inches). Use a clean, dry stainless steel spatula to transfer the **4-(N-(m-tolyl)carbamoyl)morpholine**.
- **Seal Container:** Immediately recap the primary chemical container once the desired mass is achieved to minimize environmental exposure.

Step 3: Solubilization

- **Add Solvent:** If preparing a stock solution, slowly add your solvent (e.g., DMSO) to the weighing boat or transfer the powder to a sealed vial before adding solvent.
- **Cautionary Note:** DMSO drastically enhances the dermal penetration of dissolved solutes. If a drop of the solution contacts your glove, immediately doff the glove, wash your hands, and don a new pair.

Step 4: Post-Handling Decontamination

- **Surface Cleaning:** Wipe down the balance, spatulas, and fume hood surface with a wipe dampened with 70% ethanol or isopropanol.
- **Doffing PPE:** Remove gloves using the "glove-in-glove" technique to ensure the contaminated exterior never touches your bare skin. Wash hands thoroughly with soap and water.



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Figure 1: Operational workflow for handling **4-(N-(m-tolyl)carbamoyl)morpholine**.

Waste Disposal and Spill Management Plan

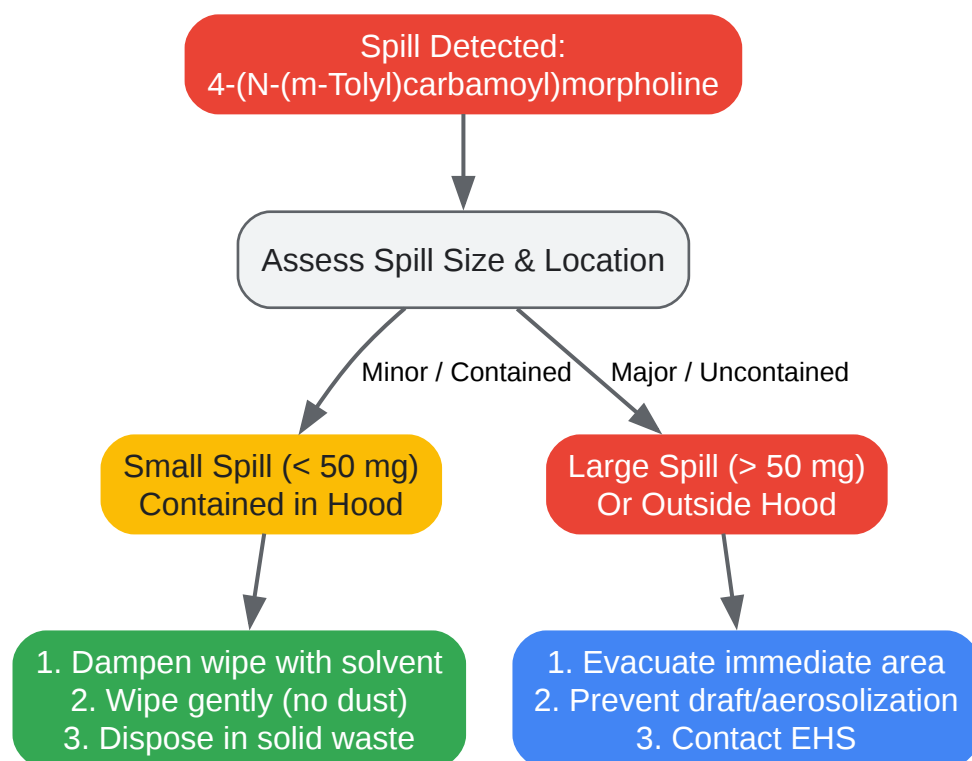
Proper disposal and rapid spill response are critical to maintaining laboratory integrity and protecting personnel.

Waste Disposal Protocol:

- **Solid Waste:** Contaminated wipes, empty vials, and disposable spatulas must be placed in a designated, puncture-resistant hazardous solid waste container.
- **Liquid Waste:** Solutions containing **4-(N-(m-tolyl)carbamoyl)morpholine** and organic solvents must be collected in compatible, clearly labeled solvent waste carboys. Never mix organic amide waste with strong acids.

Spill Response Decision Matrix: If a spill occurs, immediately halt operations and assess the volume and location of the spill.

- Minor Spill (< 50 mg, contained inside the fume hood):
 - Do not sweep dry powder, as this generates hazardous aerosols.
 - Dampen an absorbent laboratory wipe with water or a mild solvent (like isopropanol).
 - Gently wipe up the powder, working from the outside of the spill toward the center.
 - Dispose of the wipe in the solid hazardous waste container and wash the area with soap and water.
- Major Spill (> 50 mg, or any spill outside the fume hood):
 - Immediately evacuate the immediate workspace to prevent inhalation of aerosolized dust.
 - Prevent drafts by closing laboratory doors.
 - Contact your institutional Environmental Health and Safety (EHS) office immediately.
 - Only personnel wearing a fitted P100/N95 respirator and heavy-duty nitrile gloves should attempt cleanup, utilizing a HEPA-filtered vacuum or wet-wipe method.



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Figure 2: Spill response decision tree for **4-(N-(m-tolyl)carbamoyl)morpholine**.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 516484, **4-(N-(M-Tolyl)carbamoyl)morpholine**." PubChem. [\[Link\]](#)
- National Research Council. "Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version." National Academies Press, 2011. [\[Link\]](#)
- American Society of Safety Professionals. "ANSI/ASSP Z9.5-2022: Laboratory Ventilation." ANSI, 2022. [\[Link\]](#)

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Sources

- [1. 4-\(N-\(M-Tolyl\)carbamoyl\)morpholine | C12H16N2O2 | CID 792284 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. ANSI/ASSP Z9.5-2022: Laboratory Ventilation - The ANSI Blog \[blog.ansi.org\]](#)
- [3. A Practical Guide to Laboratory Ventilation Compliance \[labs-usa.com\]](#)
- [4. Prudent Practices in the Laboratory \[nationalacademies.org\]](#)
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